

In-depth Technical Guide: Chemical Properties of Phenylpropyl Acetates

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Compound of Interest

Compound Name: *1,1-Dimethyl-3-phenylpropyl acetate*

Cat. No.: *B085564*

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Disclaimer: This technical guide addresses the chemical properties of 3-phenylpropyl acetate. Despite extensive searches, no publicly available scientific data, including a specific CAS registry number, could be found for the requested compound, **1,1-dimethyl-3-phenylpropyl acetate**. This suggests that this specific isomer is not a commonly synthesized or well-characterized compound. The following information is provided for the closely related and well-documented isomer, 3-phenylpropyl acetate, which is likely to be of interest to researchers in the field.

3-Phenylpropyl Acetate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of 3-phenylpropyl acetate, a fragrance and flavoring agent with potential applications in various fields of chemical research.

Chemical Identity

Identifier	Value
IUPAC Name	3-phenylpropyl acetate
Synonyms	Hydrocinnamyl acetate, Phenylpropyl acetate
CAS Number	122-72-5[1][2][3]
Molecular Formula	C ₁₁ H ₁₄ O ₂ [1][3]
Molecular Weight	178.23 g/mol [1]
InChI Key	JRJGKUTZNBZHNK-UHFFFAOYSA-N[1]
SMILES	CC(=O)OCCCC1=CC=CC=C1[1]

Physicochemical Properties

A summary of the key physical and chemical properties of 3-phenylpropyl acetate is presented below.

Property	Value	Source
Appearance	Colorless liquid	The Good Scents Company
Odor	Floral, spicy	The Good Scents Company
Boiling Point	252.3 °C	ChemSynthesis[3]
Melting Point	-60 °C	ChemSynthesis[3]
Density	1.01 g/mL	ChemSynthesis[3]
Refractive Index	1.496	ChemSynthesis[3]
Flash Point	> 100 °C (> 212 °F)	The Good Scents Company
Solubility	Insoluble in water; soluble in organic solvents	-

Spectroscopic Data

Spectroscopy	Data Highlights
^1H NMR	Spectral data available in various databases.
^{13}C NMR	Spectral data available in various databases.
Mass Spectrometry	Key fragments and spectral data are publicly accessible.
Infrared (IR)	Characteristic peaks corresponding to the ester and phenyl groups.

Experimental Protocols

Synthesis of 3-Phenylpropyl Acetate

A common method for the synthesis of 3-phenylpropyl acetate is the esterification of 3-phenyl-1-propanol with acetic anhydride.

Materials:

- 3-Phenyl-1-propanol
- Acetic anhydride
- Pyridine (catalyst)
- Diethyl ether (solvent)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware (round-bottom flask, condenser, separatory funnel, etc.)
- Heating mantle
- Magnetic stirrer

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 3-phenyl-1-propanol in diethyl ether.
- Add a stoichiometric excess of acetic anhydride to the solution.
- Slowly add a catalytic amount of pyridine to the reaction mixture.
- Heat the mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Transfer the reaction mixture to a separatory funnel and wash sequentially with water and saturated sodium bicarbonate solution to remove unreacted acetic anhydride and acetic acid.
- Wash with brine to remove residual water.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by vacuum distillation to yield pure 3-phenylpropyl acetate.

Characterization: The identity and purity of the synthesized 3-phenylpropyl acetate should be confirmed using spectroscopic methods such as ^1H NMR, ^{13}C NMR, and IR spectroscopy, and by comparing the data with literature values.

Safety and Handling

3-Phenylpropyl acetate is generally considered to be of low toxicity. However, as with any chemical, appropriate safety precautions should be taken.

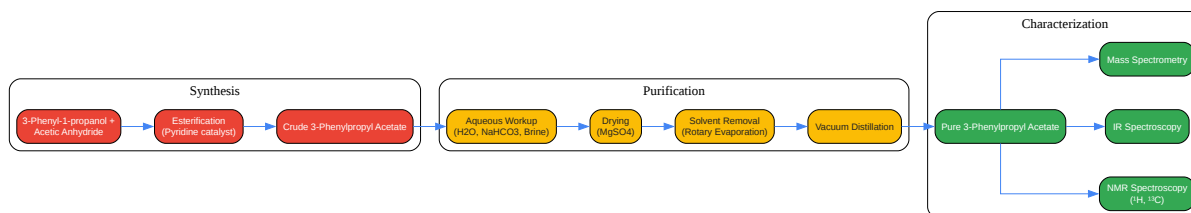
- Handling: Work in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

- **Storage:** Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- **Toxicity:** For detailed toxicological information, refer to the material safety data sheet (MSDS).

Visualizations

Workflow for Synthesis and Characterization

The following diagram illustrates a typical workflow for the synthesis and characterization of 3-phenylpropyl acetate.



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Caption: A schematic overview of the synthesis, purification, and characterization of 3-phenylpropyl acetate.

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References

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